

# 4''-Hydroxyisojasminin: A Technical Overview of its Chemical Properties and Biological Potential

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## Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

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Introduction: **4''-Hydroxyisojasminin** is a naturally occurring secoiridoid glucoside found in plant species of the *Jasminum* genus, notably *Jasminum mesnyi*[1]. Secoiridoids are a class of monoterpenoids known for their diverse biological activities, making **4''-Hydroxyisojasminin** a compound of interest for further investigation. This technical guide provides a summary of its known chemical properties and explores its potential biological significance based on its chemical class. While detailed experimental data on this specific compound is limited in publicly accessible literature, this document compiles available information and proposes avenues for future research.

## Core Chemical Properties

**4''-Hydroxyisojasminin** is a complex molecule with the chemical formula C<sub>26</sub>H<sub>38</sub>O<sub>13</sub>[2]. Its core structure consists of a secoiridoid aglycone linked to a glucose moiety. The key identifiers and computed properties are summarized below.

Table 1: Chemical Identification of **4''-Hydroxyisojasminin**

Identifier	Value	Source
IUPAC Name	16-ethylidene-6,7-dihydroxy-5,9-dimethyl-17-[3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-3,12,18-trioxatricyclo[13.4.0.0 <sup>6,10</sup> ]nona dec-1(19)-ene-2,13-dione	PubChem
CAS Number	135378-09-5	PubChem
Molecular Formula	C <sub>26</sub> H <sub>38</sub> O <sub>13</sub>	PubChem[2]
Molecular Weight	558.6 g/mol	PubChem[2]
Canonical SMILES	<chem>CC=C1C2CC(=O)OCC3C(CC(C3(C(COC(=O)C2=COC1OC4C(C(C(C(O4)CO)O)O)O)C)O)O)C</chem>	PubChem
InChI Key	PYDQUAKPMYNFTL-UHFFFAOYSA-N	PubChem

Table 2: Computed Physicochemical Properties of **4''-Hydroxyisojasminin**

Property	Value	Source
XLogP3	-1.4	PubChem[2]
Hydrogen Bond Donor Count	7	PubChem[2]
Hydrogen Bond Acceptor Count	13	PubChem[2]
Rotatable Bond Count	9	PubChem[2]
Topological Polar Surface Area	202 Å <sup>2</sup>	PubChem[2]
Heavy Atom Count	39	PubChem
Complexity	981	PubChem[2]

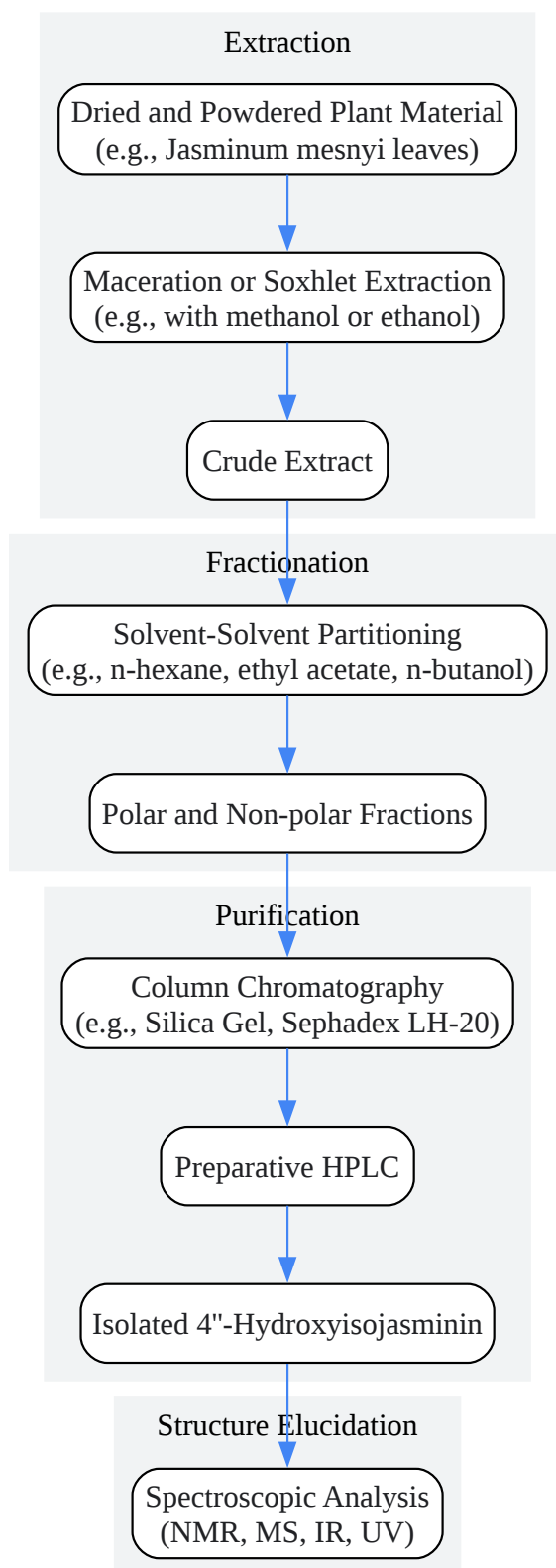
Note: The data in Table 2 are computationally generated and have not been experimentally verified in the available literature.

## Experimental Protocols

Detailed experimental protocols for the specific isolation and characterization of **4''-Hydroxyisojasminin** are not readily available in the reviewed literature. However, a general methodology for the isolation of secoiridoid glycosides from *Jasminum* species can be inferred from various studies.

### General Isolation and Purification Workflow for Secoiridoid Glycosides from *Jasminum* species

The following workflow represents a typical approach for the isolation of compounds like **4''-Hydroxyisojasminin**.



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A generalized workflow for the isolation and characterization of secoiridoid glycosides.

#### Methodology:

- **Plant Material Collection and Preparation:** Leaves of *Jasminum mesnyi* are collected, air-dried, and ground into a fine powder.
- **Extraction:** The powdered plant material is typically extracted with a polar solvent like methanol or ethanol at room temperature or using a Soxhlet apparatus. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is suspended in water and subjected to sequential liquid-liquid partitioning with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol. Secoiridoid glycosides are typically enriched in the more polar fractions (e.g., ethyl acetate and n-butanol).
- **Chromatographic Purification:** The polar fractions are subjected to multiple steps of column chromatography. Initial separation may be performed on silica gel, followed by size-exclusion chromatography on Sephadex LH-20.
- **Final Purification:** Final purification to obtain the pure compound is often achieved using preparative High-Performance Liquid Chromatography (HPLC).
- **Structure Elucidation:** The structure of the isolated compound is determined using a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) ( $^1\text{H}$ ,  $^{13}\text{C}$ , COSY, HMQC, HMBC), Mass Spectrometry (MS), Infrared (IR), and Ultraviolet-Visible (UV) spectroscopy.

## Biological Activity and Potential Signaling Pathways

While specific studies on the biological activity and mechanism of action of **4''-Hydroxyisojasminin** are limited, the broader class of secoiridoids from *Jasminum* species is

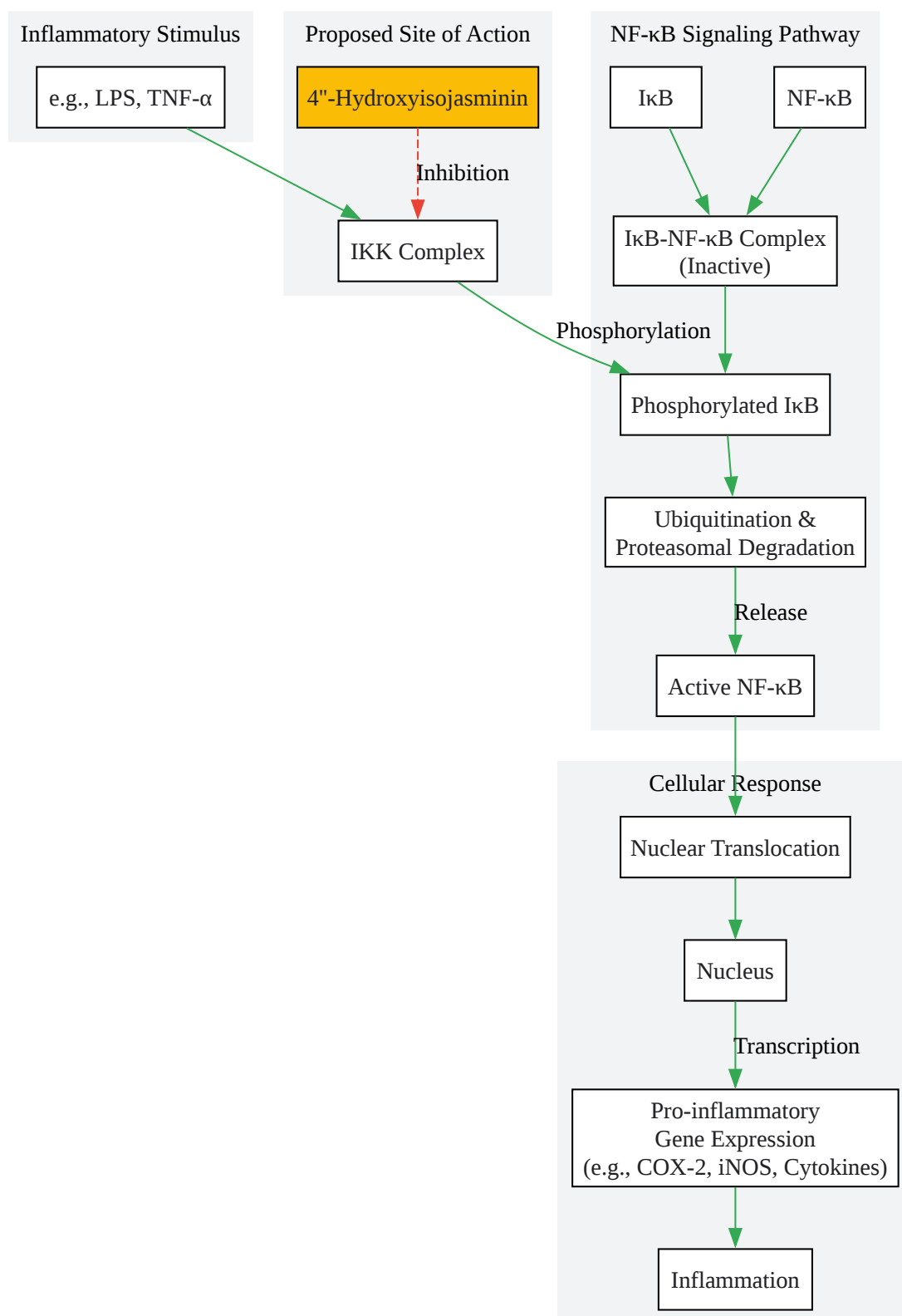
known to possess various pharmacological properties, including antioxidant and anti-inflammatory effects[3][4][5][6]. Plant extracts of *Jasminum mesnyi*, which contain **4''-Hydroxyisojasminin**, have been reported to exhibit anthelmintic and wound-healing properties[7][8].

## Proposed Anti-Inflammatory Signaling Pathway

Based on the known anti-inflammatory activity of other secoiridoids, it is plausible that **4''-Hydroxyisojasminin** may exert its effects through the modulation of key inflammatory signaling pathways, such as the Nuclear Factor-kappa B (NF-κB) pathway. NF-κB is a crucial transcription factor that regulates the expression of numerous pro-inflammatory genes.

#### Hypothetical Mechanism of Action:

It is proposed that **4''-Hydroxyisojasminin** may inhibit the activation of the NF-κB pathway. This could occur through the inhibition of IκB kinase (IKK), which would prevent the phosphorylation and subsequent degradation of the inhibitor of NF-κB (IκB). As a result, NF-κB would remain sequestered in the cytoplasm and be unable to translocate to the nucleus to initiate the transcription of pro-inflammatory target genes.



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A proposed mechanism for the anti-inflammatory activity of **4''-Hydroxyisojasminin**.

## Conclusion and Future Directions

**4''-Hydroxyisojasminin** is a secoiridoid glucoside with a well-defined chemical structure. While its fundamental chemical properties have been computationally predicted, there is a notable lack of comprehensive experimental data regarding its physicochemical characteristics and biological activity. The proposed anti-inflammatory mechanism via inhibition of the NF-κB pathway is hypothetical and requires experimental validation. Future research should focus on the targeted isolation of **4''-Hydroxyisojasminin** to perform detailed spectroscopic and crystallographic analysis, determine its physicochemical properties, and investigate its pharmacological activities and underlying mechanisms of action. Such studies will be crucial in unlocking the full therapeutic potential of this natural product.

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